

# An In-depth Technical Guide to the Molecular Structure of 2-Diethylaminoethyl Hexanoate

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## Compound of Interest

Compound Name: *2-Diethylaminoethyl hexanoate*

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## Introduction

**2-Diethylaminoethyl hexanoate**, also known as DA-6, is a synthetic plant growth regulator that has garnered significant attention in agricultural science. It belongs to the class of tertiary amine esters and is recognized for its ability to enhance plant growth, improve stress tolerance, and increase crop yields. This technical guide provides a comprehensive overview of the molecular structure, chemical properties, synthesis, and mechanism of action of **2-Diethylaminoethyl hexanoate**, with a focus on providing detailed experimental protocols and data for research and development purposes.

## Molecular Structure and Chemical Properties

**2-Diethylaminoethyl hexanoate** is an ester formed from hexanoic acid and 2-(diethylamino)ethanol.<sup>[1]</sup> Its molecular structure consists of a hexanoate backbone, a flexible six-carbon chain, connected via an ester linkage to a 2-diethylaminoethyl group.

Molecular Structure Visualization:

Caption: 2D representation of the molecular structure of **2-Diethylaminoethyl hexanoate**.

A summary of the key chemical and physical properties of **2-Diethylaminoethyl hexanoate** is presented in Table 1.

Table 1: Chemical and Physical Properties of **2-Diethylaminoethyl Hexanoate**

Property	Value	References
IUPAC Name	2-(diethylamino)ethyl hexanoate	
Synonyms	DA-6, Diethyl aminoethyl hexanoate, 2-(Diethylamino)ethyl caproate	[2]
CAS Number	10369-83-2	
Molecular Formula	C <sub>12</sub> H <sub>25</sub> NO <sub>2</sub>	
Molecular Weight	215.34 g/mol	
Appearance	Colorless to yellow transparent liquid	[2]
Boiling Point	277 °C	[2]
Density	0.907 g/cm <sup>3</sup>	[2]
Purity	>97%	

## Experimental Protocols

### Synthesis of 2-Diethylaminoethyl Hexanoate

The most common method for the synthesis of **2-Diethylaminoethyl hexanoate** is the Fischer esterification of hexanoic acid with 2-(diethylamino)ethanol in the presence of an acid catalyst. [1] A detailed one-step synthesis protocol adapted from patent literature is provided below.[3]

#### Materials:

- Hexanoic acid
- 2-(Diethylamino)ethanol
- Toluene

- Tetrabutyl titanate (catalyst)
- Anhydrous sodium sulfate
- Rotary evaporator
- Standard laboratory glassware (round-bottom flask, condenser, Dean-Stark trap, separatory funnel)

**Procedure:**

- To a round-bottom flask equipped with a Dean-Stark trap and a reflux condenser, add equimolar amounts of hexanoic acid and 2-(diethylamino)ethanol.
- Add toluene as a solvent (weight ratio of toluene to hexanoic acid can range from 0.7:1 to 1.0:1).[3]
- Add a catalytic amount of tetrabutyl titanate (weight ratio of catalyst to hexanoic acid can range from 0.025:1 to 0.04:1).[3]
- Heat the reaction mixture to reflux (kettle temperature of 125-145 °C) and continuously remove the water formed during the reaction using the Dean-Stark trap.[3]
- Monitor the reaction progress by measuring the amount of water collected. The reaction is typically complete within 4-4.5 hours when the theoretical amount of water has been collected.[3]
- After the reaction is complete, cool the mixture to room temperature.
- Remove the toluene under reduced pressure using a rotary evaporator.
- The crude product can be further purified by vacuum distillation.

## Characterization of 2-Diethylaminoethyl Hexanoate

The synthesized **2-Diethylaminoethyl hexanoate** can be characterized using various spectroscopic techniques to confirm its structure and purity.

## 1. Nuclear Magnetic Resonance (NMR) Spectroscopy

- $^1\text{H}$  NMR: The proton NMR spectrum will show characteristic signals for the protons of the hexanoate chain and the diethylaminoethyl group.
- $^{13}\text{C}$  NMR: The carbon NMR spectrum will provide information about the number and types of carbon atoms in the molecule.

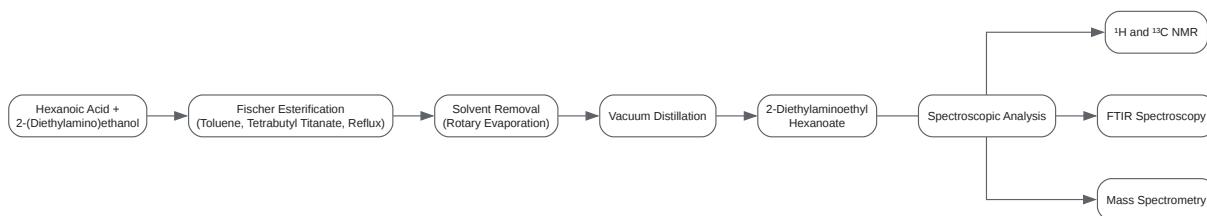
## 2. Fourier-Transform Infrared (FTIR) Spectroscopy

The FTIR spectrum is used to identify the functional groups present in the molecule. Key expected peaks are listed in Table 2.

Table 2: Expected FTIR Spectral Peaks for **2-Diethylaminoethyl Hexanoate**

Wavenumber ( $\text{cm}^{-1}$ )	Functional Group	Vibration
~1735	C=O (Ester)	Stretching
~1170	C-O (Ester)	Stretching
~2960-2850	C-H (Alkyl)	Stretching
~1465	C-H (Alkyl)	Bending

### Experimental Workflow for Synthesis and Characterization:



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Caption: Workflow for the synthesis and characterization of **2-Diethylaminoethyl hexanoate**.

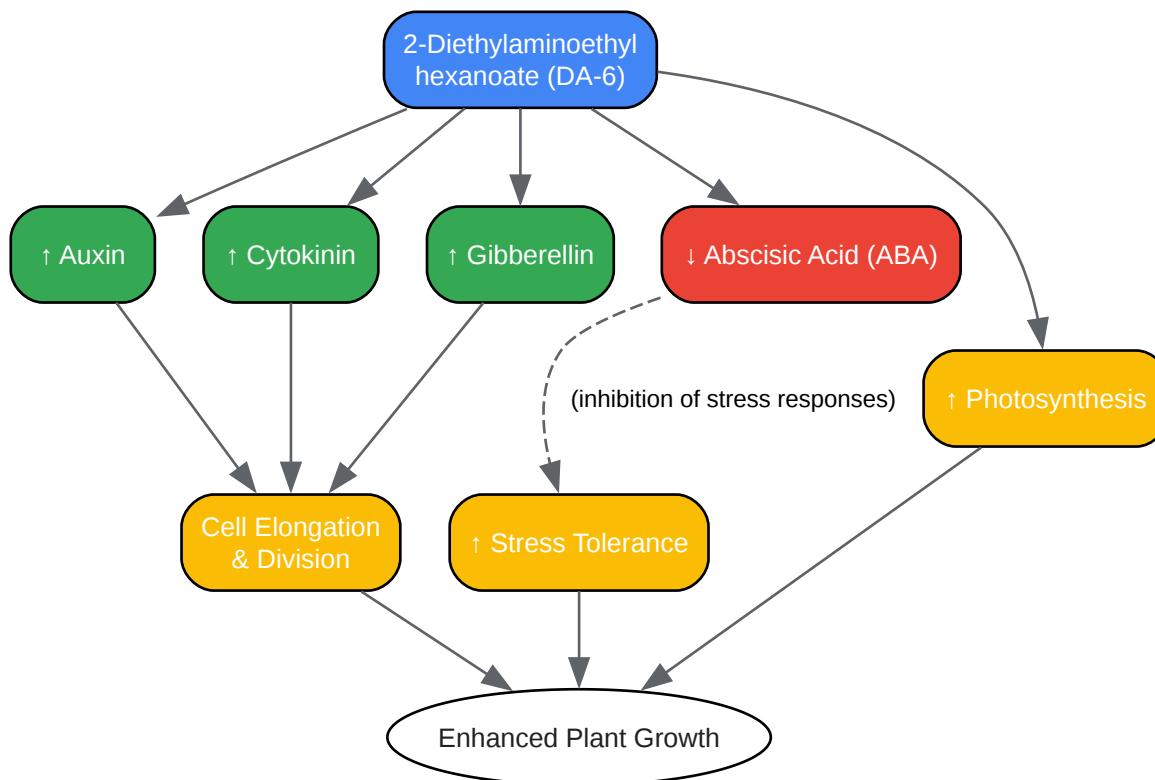
## Mechanism of Action as a Plant Growth Regulator

**2-Diethylaminoethyl hexanoate** exerts its effects on plant growth and development by modulating various physiological and biochemical processes, primarily through its influence on phytohormone signaling pathways.<sup>[4]</sup>

### Influence on Phytohormone Signaling

Studies have shown that **2-Diethylaminoethyl hexanoate** can impact the endogenous levels and signaling of several key plant hormones, including auxins, cytokinins, and gibberellins, while decreasing the levels of the stress hormone abscisic acid.<sup>[4][5]</sup>

Simplified Phytohormone Signaling Pathway:

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Caption: Simplified overview of the influence of **2-Diethylaminoethyl hexanoate** on phytohormone signaling and plant growth.

- Auxin Signaling: By increasing auxin levels, **2-Diethylaminoethyl hexanoate** promotes cell elongation and division, which are fundamental processes for plant growth.[4]
- Cytokinin and Gibberellin Signaling: Elevated levels of cytokinins and gibberellins also contribute to cell division and expansion, leading to overall biomass accumulation.[4][5]
- Abscisic Acid (ABA) Signaling: The reduction in ABA, a key stress hormone, can enhance a plant's tolerance to various environmental stresses.[4]

## Enhancement of Photosynthesis

**2-Diethylaminoethyl hexanoate** has been shown to increase the chlorophyll content in plant leaves.[6] Chlorophyll is the primary pigment responsible for capturing light energy during photosynthesis. An increase in chlorophyll content can lead to a higher rate of photosynthesis, resulting in greater production of carbohydrates and energy for plant growth.

## Conclusion

**2-Diethylaminoethyl hexanoate** is a potent plant growth regulator with a well-defined molecular structure and a multifaceted mechanism of action. This technical guide has provided a detailed overview of its chemical properties, a practical protocol for its synthesis, and an insight into its biological functions. The information presented herein is intended to serve as a valuable resource for researchers, scientists, and professionals in the fields of agriculture, chemistry, and drug development, facilitating further investigation and application of this promising compound.

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